

Tris(dimethylamino)chlorosilane safety data sheet (SDS)

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Compound of Interest

Compound Name: *Tris(dimethylamino)chlorosilane*

Cat. No.: *B079415*

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An In-depth Technical Guide to the Safe Handling of **Tris(dimethylamino)chlorosilane**

This guide provides comprehensive safety information for **Tris(dimethylamino)chlorosilane** (CAS No: 13307-05-6), intended for researchers, scientists, and professionals in drug development. The following sections detail the material's properties, hazards, handling procedures, and emergency protocols, based on available Safety Data Sheets (SDS).

Quantitative Data Summary

The physical, chemical, and toxicological properties of **Tris(dimethylamino)chlorosilane** are summarized below. This data is essential for understanding its behavior and potential hazards in a laboratory setting.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₈ ClN ₃ Si	[1]
Molecular Weight	195.77 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	2.5-3.5 °C	[1]
Boiling Point	78 °C @ 14 mmHg	[1][3]
Density	0.973 g/mL at 25 °C	[3]
Flash Point	58.9 °C (138.0 °F) - closed cup	
Storage Temperature	2-8°C	

Table 2: Toxicological Data

Note: The following data is for the related compound Tris(dimethylamino)silane (CAS 15112-89-7), as specific toxicity data for the chlorosilane variant is limited in the provided results. This data should be used as an indicator of potential hazards.

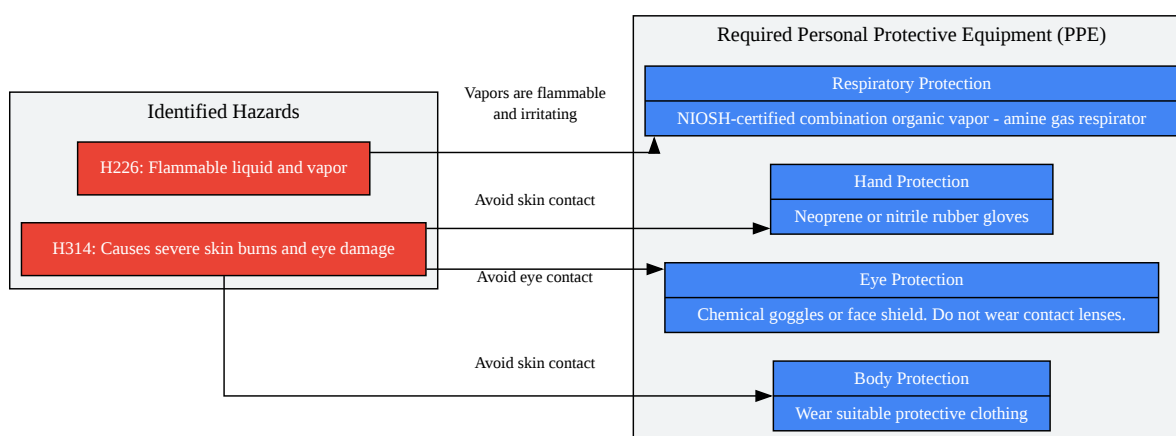
Parameter	Route	Species	Value	Source
LD50	Oral	Rat	595 mg/kg	[4]
LC50	Inhalation	Rat	38 ppm / 4 hours	[4]

Hazard Identification and Control

Tris(dimethylamino)chlorosilane is classified as a flammable liquid that causes severe skin burns and eye damage. It reacts vigorously with water and moisture, liberating flammable and irritating fumes of dimethylamine.[5][6]

Hazard and Personal Protective Equipment (PPE) Protocol

The logical workflow for selecting appropriate PPE is based on the inherent hazards of the substance.



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Caption: Hazard to PPE selection workflow.

Experimental and Handling Protocols

Strict adherence to the following protocols is mandatory to ensure safety.

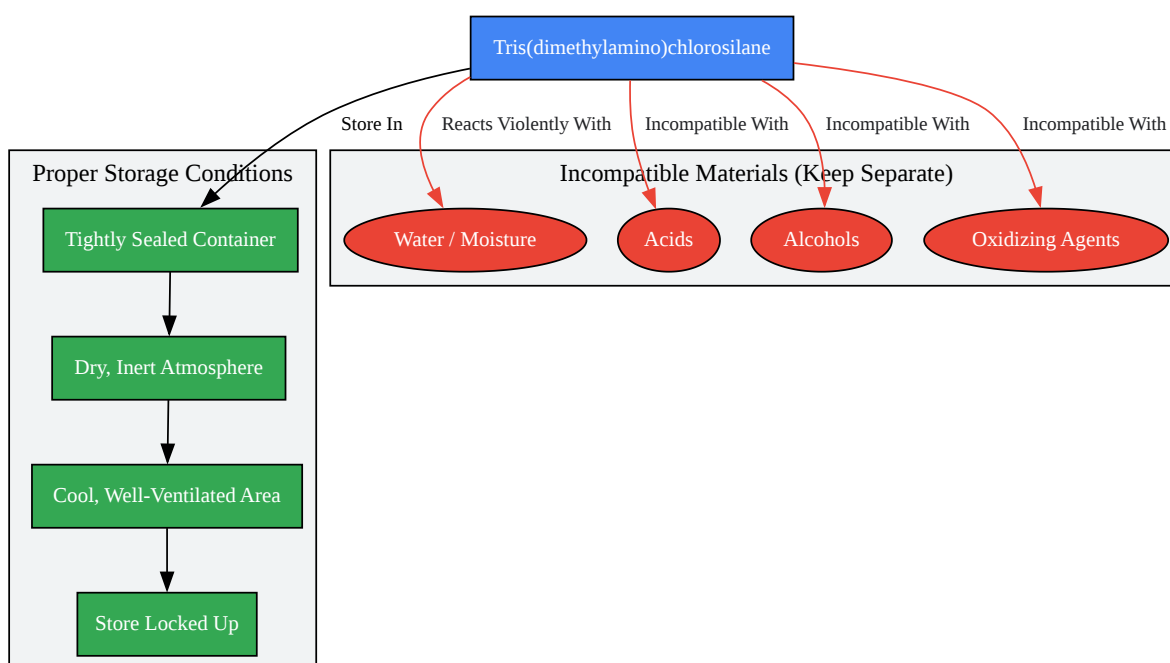
Safe Handling and Storage Protocol

- Ventilation: Always handle the material in a well-ventilated area or under a chemical fume hood.[5]
- Inert Atmosphere: The substance is stable in sealed containers under a dry, inert atmosphere.[5][6] It reacts with water and moisture.[5][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical equipment and only non-sparking tools.[5]

- Grounding: Proper grounding and bonding procedures must be followed to prevent static discharge.[5]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[5] Store locked up and away from incompatible materials such as acids, alcohols, and oxidizing agents.[5][6]

Chemical Storage and Incompatibility

The diagram below illustrates the necessary storage conditions and highlights materials that are incompatible with **Tris(dimethylamino)chlorosilane**.



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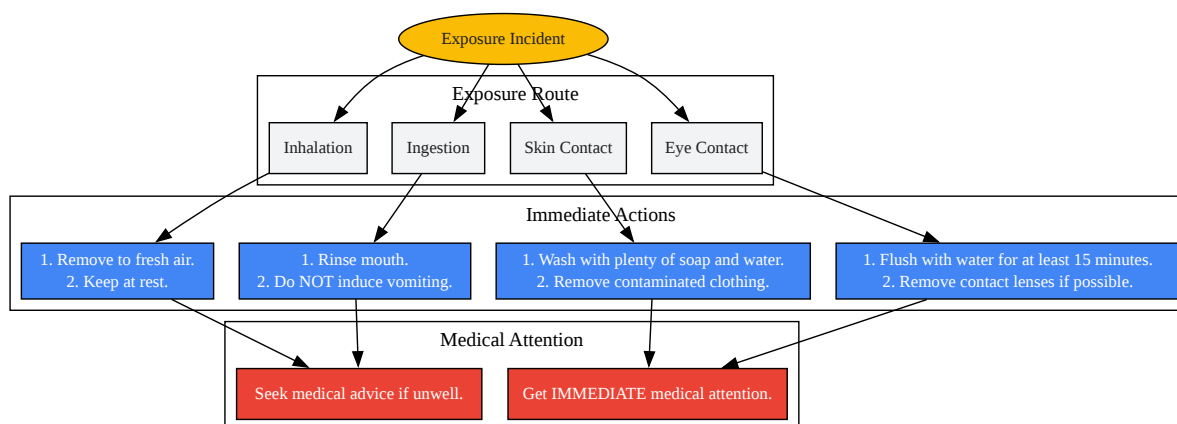
Caption: Storage conditions and chemical incompatibilities.

Emergency Protocols

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

The following flowchart details the necessary first-aid steps for various exposure routes.



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Caption: First-aid procedures for exposure incidents.

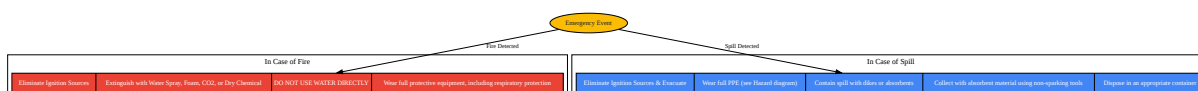
Detailed First-Aid Protocols:

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If the person feels unwell, seek medical advice.[5]
- **Skin Contact:** Immediately wash with plenty of soap and water. Remove all contaminated clothing and seek immediate medical attention.[5]

- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do, and continue rinsing. Get immediate medical attention.[5]
- Ingestion: Rinse mouth. Never give anything by mouth to an unconscious person. Seek medical advice if you feel unwell.[5]

Firefighting and Spill Response

The workflow for responding to a fire or spill involves securing the area, using appropriate extinguishing or containment methods, and employing correct personal protective equipment.



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Caption: Workflow for fire and spill emergencies.

Detailed Firefighting and Spill Protocols:

- Firefighting:
 - Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.[5]
 - Unsuitable Media: Do not use a direct stream of water, as the material reacts with it.[5]
 - Hazards: The substance is a flammable liquid and vapor. Exposure to water or open flame can produce irritating fumes of dimethylamine.[5]
 - Protective Actions: Exercise caution. Use water spray to cool exposed surfaces. Firefighters must wear proper protective equipment, including respiratory protection, and avoid all contact with the substance.[5]
- Spill Cleanup:

- Personal Precautions: Eliminate all ignition sources immediately. Evacuate unnecessary personnel. Wear the protective equipment described in the PPE section.[5]
- Environmental Precautions: Prevent the spill from entering sewers or public waters.[5]
- Containment and Cleaning: Contain the spill with dikes or absorbents. Clean up spills promptly using an absorbent material. Use only non-sparking tools to collect the material and place it in an appropriate container for disposal.[5]

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